

Essential Safety and Logistical Information for Handling BMS-753426

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Compound of Interest

Compound Name: BMS-753426

Cat. No.: B15606330

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides guidance for handling **BMS-753426** in a laboratory setting. A specific Safety Data Sheet (SDS) for **BMS-753426** is not publicly available. Therefore, the following recommendations are based on general best practices for handling potent pharmaceutical compounds. All laboratory activities involving this compound should be preceded by a thorough, activity-specific risk assessment.^{[1][2][3][4][5]}

BMS-753426 is a potent and orally bioavailable antagonist of the CC chemokine receptor 2 (CCR2).^{[6][7]} As with any potent, biologically active compound, appropriate safety precautions must be taken to minimize exposure to laboratory personnel. This guide provides essential information on personal protective equipment (PPE), handling procedures, and disposal.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure risk. The level of PPE should be determined by a comprehensive risk assessment that considers the quantity of the compound, its physical form (solid or solution), and the specific procedure being performed.^[8]

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Solid Form)	- Full-face powered air-purifying respirator (PAPR) or a certified fume hood/ventilated balance enclosure- Disposable, solid-front lab coat with tight-fitting cuffs- Double gloves (e.g., nitrile)- Disposable sleeves- Safety glasses or goggles (if not using a full-face respirator)	High risk of aerosolization and inhalation of the potent powder. Full respiratory protection and containment are essential to prevent exposure. Double gloving provides an additional barrier.[8]
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Single pair of chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but the potential for splashes and spills remains.[8]
In Vitro / In Vivo Dosing	- Lab coat- Safety glasses- Chemical-resistant gloves (e.g., nitrile)	Lower risk of direct exposure, but good laboratory practice and standard PPE are necessary to prevent accidental contact.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the general steps for preparing a stock solution of **BMS-753426**.

- Preparation and Decontamination:
 - Ensure that the chemical fume hood is certified and functioning correctly.
 - Decontaminate the work surface within the fume hood.

- Assemble all necessary materials, including the **BMS-753426** vial, solvent (e.g., DMSO), pipettes, and a sealable container for the stock solution.
- Donning PPE:
 - Put on all PPE as recommended in the table above for "Solution Preparation."
- Weighing and Dissolving:
 - If starting from a solid, weigh the required amount of **BMS-753426** in a ventilated balance enclosure or fume hood.
 - Carefully transfer the solid to a sterile vial.
 - Within the fume hood, add the appropriate volume of solvent (e.g., DMSO) to the vial to achieve the desired stock concentration. MedChemExpress suggests a solubility of 10 mM in DMSO.
 - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Storage:
 - Store the stock solution at -20°C for up to one month or -80°C for up to six months.[\[9\]](#)[\[10\]](#)
[\[11\]](#)[\[12\]](#)
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[9\]](#)[\[10\]](#)
- Decontamination and Waste Disposal:
 - Wipe down all surfaces and equipment with an appropriate deactivating solution (e.g., 70% ethanol).
 - Dispose of all contaminated materials as outlined in the Disposal Plan below.
- Doffing PPE:
 - Remove PPE in the correct sequence to avoid self-contamination.

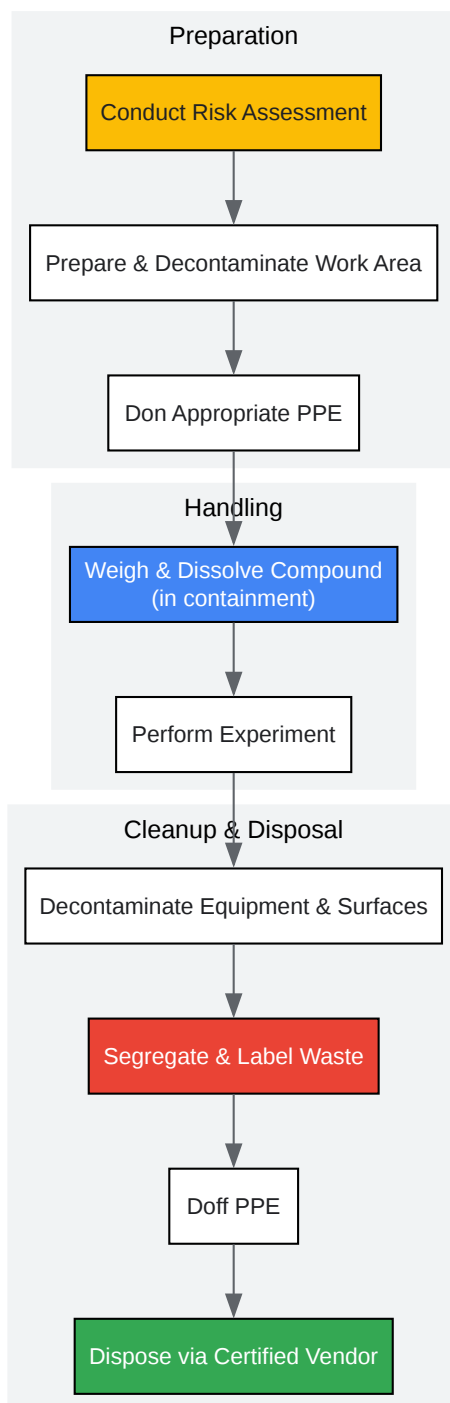
Disposal Plan

All waste generated from handling **BMS-753426** must be considered hazardous unless proven otherwise.

Waste Type	Disposal Procedure	Rationale
Contaminated PPE (gloves, lab coat, etc.)	- Place in a sealed, clearly labeled hazardous waste bag.	To prevent secondary contamination of personnel and the environment.[8]
Contaminated Labware (vials, pipette tips, etc.)	- Collect in a designated, puncture-resistant, and sealed container.- Label as "Hazardous Waste" with the compound name.	To ensure safe containment and disposal by a certified hazardous waste vendor.[8]
Aqueous Waste (from cell culture, etc.)	- Collect in a sealed, labeled container.- Do not mix with other waste streams unless compatibility is confirmed.	To prevent the release of the potent compound into the wastewater system.
Unused Compound/Stock Solution	- Dispose of through a certified hazardous waste vendor.- Do not pour down the drain.	To ensure proper and environmentally sound disposal of the potent chemical.[13]

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of BMS-753426

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Disposal of **BMS-753426**.

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